

^1H and ^{13}C NMR characterization of 3-(Piperidin-4-yl)benzoic acid

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Compound of Interest

Compound Name: 3-(Piperidin-4-yl)benzoic acid

Cat. No.: B1490505

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An Application Guide to the Spectroscopic Characterization of **3-(Piperidin-4-yl)benzoic Acid** using ^1H and ^{13}C NMR

Introduction

3-(Piperidin-4-yl)benzoic acid is a bifunctional organic compound that incorporates both a piperidine ring and a benzoic acid moiety. Its structural framework makes it a valuable building block in medicinal chemistry and drug development. It is utilized as an intermediate in the synthesis of compounds targeting a range of biological systems, including neurological disorders and inflammatory pathways.[1] Given its role in the synthesis of potentially therapeutic agents, rigorous structural verification is paramount.

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique for the unambiguous elucidation of molecular structures in solution.[2][3] This application note provides a comprehensive guide for the characterization of **3-(Piperidin-4-yl)benzoic acid** using high-resolution ^1H (Proton) and ^{13}C (Carbon-13) NMR spectroscopy. We present detailed, field-proven protocols for sample preparation and data acquisition, followed by an in-depth analysis and interpretation of the resulting spectra. The methodologies and explanations are designed for researchers, scientists, and drug development professionals who require a robust framework for structural confirmation.

Molecular Structure and Spectroscopic Preview

A thorough understanding of the molecule's topology is the first step in predicting and interpreting its NMR spectra. The structure contains two key regions: a meta-substituted benzene ring and a saturated piperidine ring.

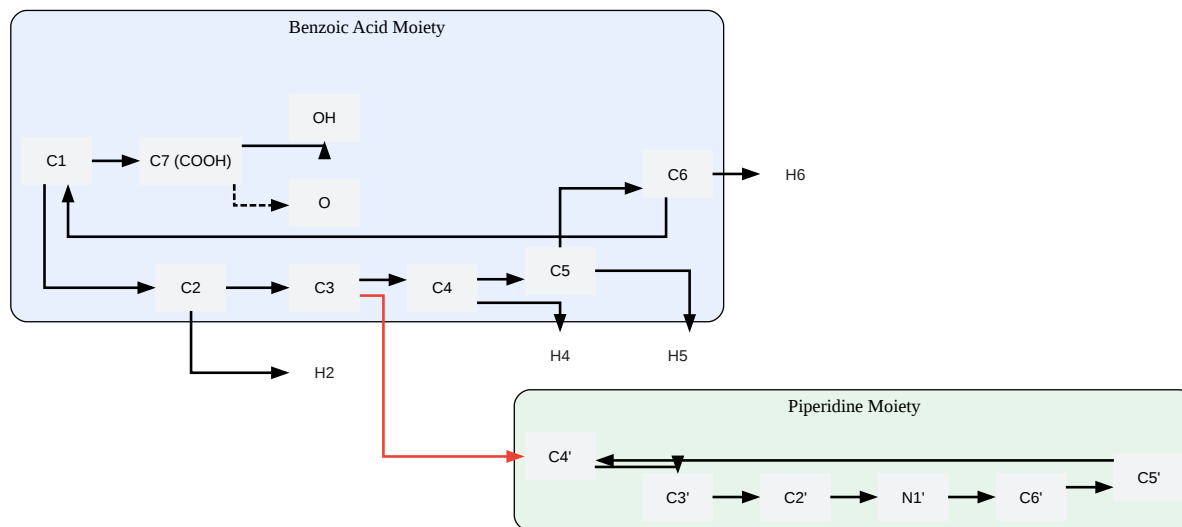
COOH

NH

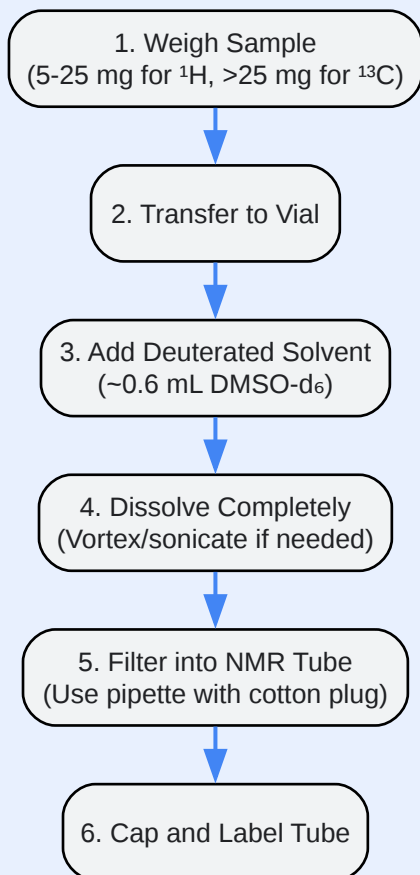
H3'/H5'

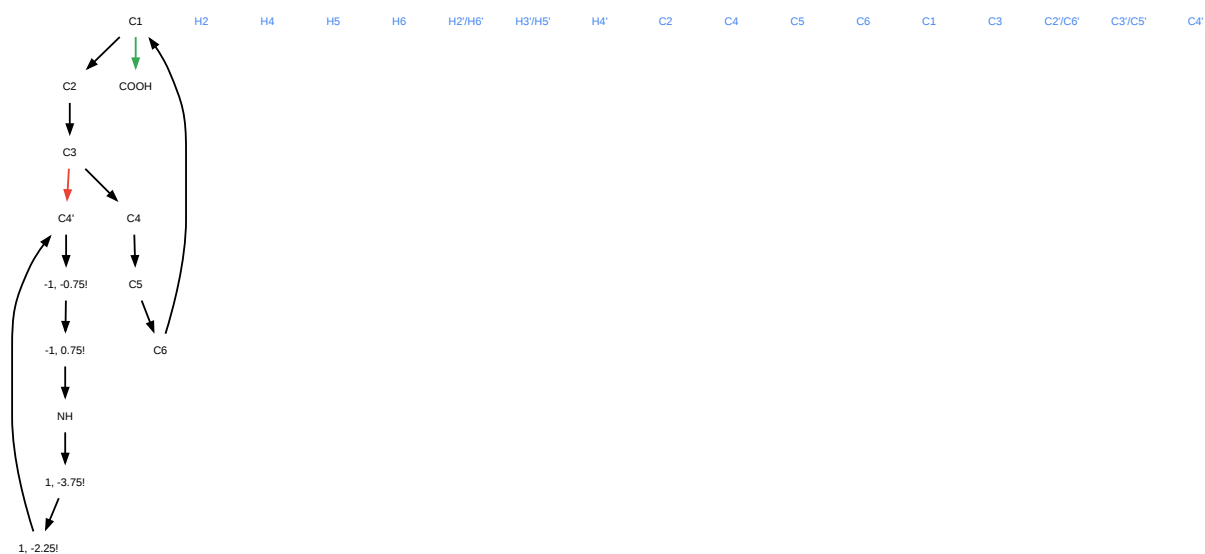
H2'/H6'

H4'



Sample Preparation Workflow





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References

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- 3. fiveable.me [fiveable.me]
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